

(S)-Prunasin Tetraacetate structure elucidation

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Compound of Interest

Compound Name: (S)-Prunasin Tetraacetate

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Title: Structural Elucidation of **(S)-Prunasin Tetraacetate**: A Comprehensive Analytical Guide

Introduction & Rationale

Cyanogenic glycosides (CNGs) are heavily compartmentalized phytoanticipins that serve as a primary chemical defense mechanism in plants, releasing toxic hydrogen cyanide (HCN) upon tissue disruption[1]. (S)-Prunasin, widely identified in literature as sambunigrin, is a phenylalanine-derived CNG characterized by an (S)-mandelonitrile aglycone bound to a β -D-glucopyranose moiety[1].

From an analytical standpoint, distinguishing (S)-prunasin from its C-2 epimer, (R)-prunasin, is notoriously difficult. Both epimers share identical mass-to-charge ratios and exhibit severe chromatographic overlap[2]. Furthermore, in aqueous or slightly alkaline environments, these epimers undergo spontaneous epimerization via a free cyanide intermediate[3]. To arrest this interconversion and permit rigorous structural elucidation, the native glycoside is derivatized into **(S)-prunasin tetraacetate**. This strategic derivatization locks the stereochemical conformation, increases lipophilicity for high-resolution normal-phase chromatography, and shifts the heavily overlapping sugar protons downfield in the ^1H NMR spectrum to allow for unequivocal assignment[4][5].

Experimental Methodologies & Self-Validating Protocols

As a standard of trustworthiness in analytical chemistry, every step of the isolation and derivatization workflow must contain an internal validation mechanism to ensure the integrity of the target analyte.

Protocol 1: Cold Extraction and Enzyme Inactivation

- Causality: Maceration of plant tissue physically mixes spatially separated CNGs with endogenous β -glucosidases, triggering rapid hydrolysis. Utilizing sub-zero methanol instantly denatures these hydrolytic enzymes, preserving the fragile glycosidic bond.
- Procedure:
 - Flash-freeze 100 g of *Sambucus nigra* (elderberry) leaves in liquid nitrogen and pulverize into a fine powder.
 - Extract immediately with 500 mL of cold methanol (-20°C) under sonication for 15 minutes.
 - Filter the homogenate and concentrate the extract under reduced pressure at $<30^{\circ}\text{C}$ to yield the crude residue.
- Self-Validation Check: Spike a 1 mL aliquot of the crude extract with exogenous almond β -glucosidase. The rapid evolution of benzaldehyde (detectable by its characteristic bitter almond odor or via GC-MS) confirms that intact cyanogenic glycosides successfully survived the extraction phase.

Protocol 2: Acetylation (Derivatization)

- Causality: Pyridine acts as both a solvent and an acid scavenger to neutralize the acetic acid byproduct, driving the reaction forward. Acetic anhydride exhaustively acetylates the four free hydroxyl groups on the glucose moiety, effectively preventing epimerization at the aglycone chiral center[4].
- Procedure:

- Dissolve 50 mg of the enriched CNG fraction in 2 mL of anhydrous pyridine.
- Add 2 mL of acetic anhydride dropwise while maintaining the flask at 0°C.
- Stir the mixture at room temperature for 12 hours under an inert N₂ atmosphere.
- Quench the reaction with ice water and extract with ethyl acetate (3 x 10 mL). Wash the organic layer sequentially with 1M HCl, saturated NaHCO₃, and brine.
- Dry over anhydrous Na₂SO₄, concentrate, and purify via preparative TLC (Hexane:EtOAc 3:1) to isolate **(S)-prunasin tetraacetate**^[4].
- Self-Validation Check: Analyze the purified product via ¹H NMR. The integration of the distinct methyl singlets (~1.95–2.04 ppm) must sum to exactly 12 protons relative to the single anomeric proton (H-1') at 4.87 ppm, definitively validating the tetraacetate stoichiometry^[5].

Protocol 3: UHPLC-MS/MS Profiling

- Causality: CNGs ionize poorly in standard ESI(+). The addition of ammonium formate to the aqueous mobile phase facilitates the formation of stable [M+NH₄]⁺ adducts, dramatically enhancing the signal-to-noise ratio during Multiple Reaction Monitoring (MRM)^[2].
- Procedure:
 - Prepare a 10 µg/mL solution of the purified acetate in LC-MS grade methanol.
 - Inject 2 µL onto a C18 column (e.g., 2.1 x 100 mm, 1.7 µm).
 - Elute using a gradient of Water (with 5 mM ammonium formate) and Acetonitrile.
 - Monitor the [M+NH₄]⁺ precursor ion at m/z 481.1 and its characteristic product ions to confirm the molecular weight.

Nuclear Magnetic Resonance (NMR) Elucidation

NMR spectroscopy remains the gold standard for assigning the absolute configuration of the C-2 chiral center in the mandelonitrile aglycone.

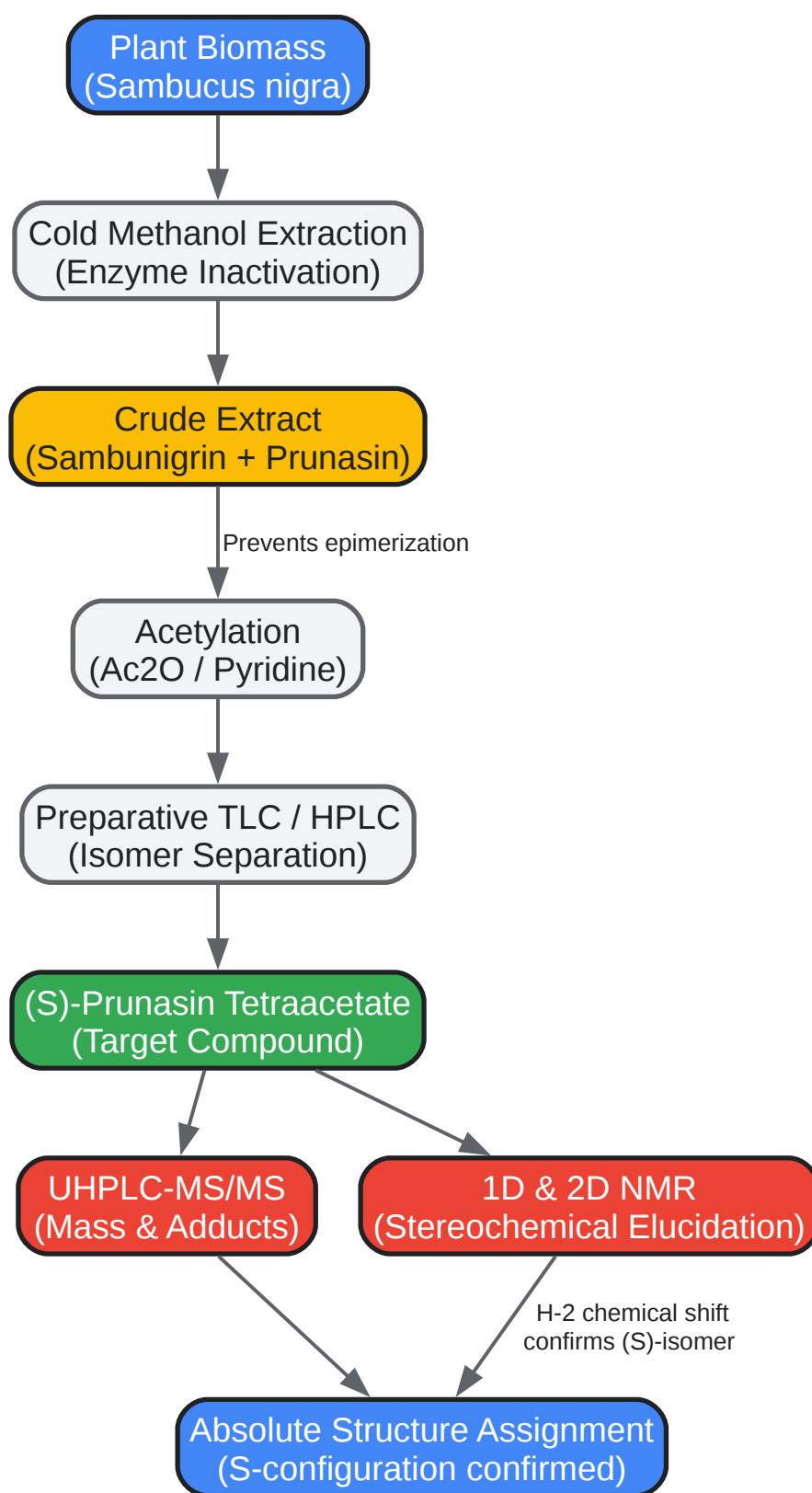
- **The Sugar Moiety:** The anomeric proton (H-1') appears as a distinct doublet at 4.87 ppm with a coupling constant (J) of 7.7 Hz. This large axial-axial coupling constant unequivocally confirms the β -D-glucopyranosyl linkage[5]. The four acetyl groups are confirmed by four distinct methyl singlets between 1.95 and 2.04 ppm, and four carbonyl carbon signals around 169–170 ppm in the ^{13}C spectrum.
- **The Aglycone & Stereocenter:** The critical diagnostic signal is the H-2 proton of the mandelonitrile moiety. In the (S)-configuration (sambunigrin tetraacetate), this proton appears as a sharp singlet at 5.63 ppm (in CDCl_3)[5]. By contrast, in the (R)-epimer (prunasin tetraacetate), this signal is shifted due to the differing spatial shielding effects exerted by the adjacent aromatic ring and the acetylated glucose moiety. The presence of the nitrile group is confirmed by a characteristic ^{13}C signal at 116.3 ppm[5].

Data Presentation

Table 1: Summarized ^1H and ^{13}C NMR Spectral Data for **(S)-Prunasin Tetraacetate** (CDCl_3)[5]

Structural Moiety	Position	13 C Shift (ppm)	1 H Shift (ppm), Multiplicity, J (Hz)
Aglycone	C-1 (Nitrile)	116.3	-
	C-2 (Chiral Center)	70.7	5.63 (s)
	C-3 (Aromatic ipso)	131.9	-
	C-4, C-8 (Aromatic ortho)	127.2	7.35 - 7.42 (m)
	C-5, C-7 (Aromatic meta)	129.1	7.35 - 7.42 (m)
	C-6 (Aromatic para)	130.1	7.35 - 7.42 (m)
Sugar Moiety	C-1' (Anomeric)	98.2	4.87 (d, J = 7.7 Hz)
	C-2'	72.4	5.03 (dd, J = 9.2, 7.7 Hz)
	C-3'	72.5	5.30 (t, J = 9.2 Hz)
	C-4'	67.9	5.07 (t, J = 9.2 Hz)
	C-5'	68.0	3.75 (ddd, J = 9.2, 5.2, 2.6 Hz)
	C-6'	61.6	4.14 (dd, J = 12.9, 2.6) / 4.22 (dd, J = 12.9, 5.2)
Acetyl Groups	C=O	169.3, 169.4, 170.1, 170.6	-
CH 3	20.5 (x2), 20.6, 20.7	1.95 (s), 1.98 (s), 2.02 (s), 2.04 (s)	

Workflow Visualization



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Figure 1: Workflow for the isolation and structural elucidation of **(S)-Prunasin Tetraacetate**.

References
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